

# Safeguarding Your Laboratory: Proper Disposal of 2-Fluorophenol

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## Compound of Interest

Compound Name: **2-Fluorophenol**

Cat. No.: **B130384**

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For researchers and scientists in the fast-paced world of drug development, adherence to strict safety protocols is paramount. The proper disposal of chemical reagents like **2-Fluorophenol** is not just a matter of regulatory compliance, but a critical component of laboratory safety and environmental responsibility. This guide provides a clear, step-by-step procedure for the safe handling and disposal of **2-Fluorophenol**, ensuring the protection of both laboratory personnel and the environment.

## Immediate Safety and Handling Precautions

**2-Fluorophenol** is a flammable liquid and is harmful if swallowed, inhaled, or in contact with skin<sup>[1][2]</sup>. It can cause skin and serious eye irritation<sup>[3]</sup>. Therefore, all handling and disposal procedures must be conducted in a well-ventilated area, preferably within a chemical fume hood<sup>[4][5]</sup>.

Personal Protective Equipment (PPE) is mandatory:

- Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles<sup>[4]</sup>.
- Hand Protection: Chemical-resistant gloves must be worn. Always inspect gloves prior to use and use a proper glove removal technique to avoid skin contact<sup>[1]</sup>.
- Body Protection: A lab coat and, if necessary, disposable Tyvek-type sleeves should be worn<sup>[6]</sup>.

- **Respiratory Protection:** If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator[4].

In case of a spill, immediately remove all sources of ignition[1]. For small spills, dampen the material with alcohol and transfer it to a suitable container for disposal. Use absorbent paper dampened with alcohol to clean up any remaining material and seal it in a vapor-tight plastic bag for eventual disposal[6].

## Quantitative Data for Safe Handling and Disposal

The following table summarizes key quantitative data for **2-Fluorophenol**, crucial for safe handling and emergency preparedness.

Property	Value	Source(s)
Flash Point	46 °C (114.8 °F)	[3]
Boiling Point	171-172 °C	
Melting Point	16.1 °C	
Density	1.256 g/mL at 25 °C	
UN Number	UN1992 or UN1993	[1][4]
Hazard Class	3 (Flammable Liquid)	[1][4]
Subsidiary Hazard Class	6.1 (Toxic)	[4]
Packing Group	III	[1][4]

## Step-by-Step Disposal Protocol

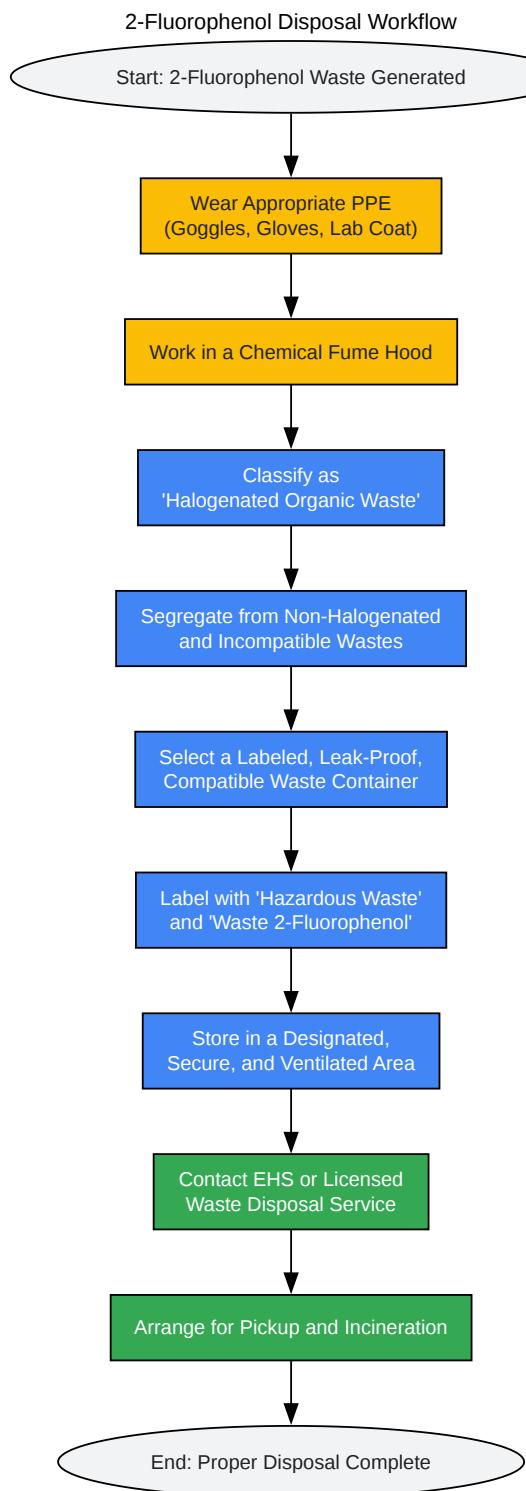
**2-Fluorophenol** is classified as a halogenated organic waste and must be disposed of as hazardous waste[5][7]. It should not be mixed with non-halogenated waste streams[5][8]. The primary and recommended method of disposal is incineration by a licensed hazardous waste disposal company[1][5].

Experimental Protocol for the Disposal of Small Laboratory Quantities:

- Segregation:
  - Identify **2-Fluorophenol** waste as "Halogenated Organic Waste"[\[7\]](#).
  - Do not mix with non-halogenated organic solvents, aqueous waste, or other incompatible waste streams[\[5\]](#)[\[8\]](#). Any non-halogenated solvents that are mixed must be treated as halogenated waste[\[5\]](#).
- Container Selection and Labeling:
  - Use a designated, leak-proof, and chemically compatible waste container with a secure, tight-fitting lid[\[5\]](#)[\[9\]](#).
  - Clearly label the container with the words "Hazardous Waste" and the full chemical name, "Waste **2-Fluorophenol**"[\[5\]](#)[\[9\]](#). Do not use abbreviations[\[5\]](#).
  - If other halogenated wastes are collected in the same container, maintain a list of all components and their approximate percentages[\[5\]](#)[\[8\]](#).
- Accumulation and Storage:
  - Keep the waste container tightly closed at all times, except when adding waste[\[5\]](#)[\[9\]](#).
  - Store the container in a designated and secure satellite accumulation area, away from general laboratory traffic[\[5\]](#)[\[9\]](#).
  - The storage area should be cool, dry, and well-ventilated, away from sources of ignition and incompatible materials such as strong oxidizing agents[\[4\]](#)[\[5\]](#).
- Arranging for Disposal:
  - Contact your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service to arrange for pickup and disposal[\[1\]](#)[\[5\]](#).
  - Provide the EHS department with accurate information about the waste's composition and volume[\[5\]](#).
  - Disposal must be in accordance with all local, state, and federal regulations[\[10\]](#).

## Disposal Decision Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2-Fluorophenol**.



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Caption: Workflow for the safe disposal of **2-Fluorophenol**.

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